

Technical Whitepaper: 4-(Chloromethyl)-7-hydroxycoumarin

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2H-1-benzopyran-2-one

Cat. No.: B12120241

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CAS Number: 25392-41-0 Common Aliases: 4-Chloromethylumbelliferone; CMHC; 4-(Chloromethyl)-7-hydroxy-2H-chromen-2-one

Executive Summary

4-(Chloromethyl)-7-hydroxycoumarin (CMHC) is a bifunctional fluorogenic scaffold widely utilized in chemical biology and drug discovery. Distinguished by its CAS 25392-41-0, this molecule serves two primary roles: as a thiol-reactive fluorescent probe for cellular tracking (often marketed as CellTracker™ Blue CMHC) and as a versatile synthetic intermediate for developing complex fluorogenic enzyme substrates.

Unlike its 7-amino analogue (CMAC), CMHC exhibits pH-dependent fluorescence due to its 7-hydroxyl group, acting as an optical pH sensor in physiological ranges (pKa ~7.8). This guide provides a rigorous technical analysis of CMHC, detailing its synthesis via Pechmann condensation, its physicochemical properties, and validated protocols for its application in bio-conjugation.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Core Identifiers

Parameter	Value
CAS Number	25392-41-0
IUPAC Name	4-(chloromethyl)-7-hydroxy-2H-chromen-2-one
Molecular Formula	C ₁₀ H ₇ ClO ₃
Molecular Weight	210.61 g/mol
SMILES	<chem>OC1=CC=C(C(CCl)=CC(O2)=O)C2=C1</chem>
Appearance	Pale yellow crystalline powder

Spectral Properties & Solubility

The fluorescence of CMHC is governed by the ionization state of the 7-hydroxyl group.

- Protonated (Phenol) Form: Low quantum yield; Ex/Em ~325/450 nm.[\[1\]](#)
- Deprotonated (Phenolate) Form: High quantum yield; Ex/Em ~372/470 nm.[\[1\]](#)

Property	Specification
Excitation Max (pH > 8)	372 nm
Emission Max (pH > 8)	470 nm
Extinction Coefficient	~16,000 cm ⁻¹ M ⁻¹ (at 372 nm)
Solubility	Soluble in DMSO (>5 mg/mL), DMF, Ethanol. [1] Sparingly soluble in water.
pKa	~7.8 (7-OH group)

“

Expert Insight: When using CMHC for intracellular tracking, the pH sensitivity is a critical variable. In acidic organelles (lysosomes), fluorescence intensity will decrease significantly compared to the cytosol (pH 7.4). For pH-independent tracking, the 7-amino derivative (CMAC) is preferred.

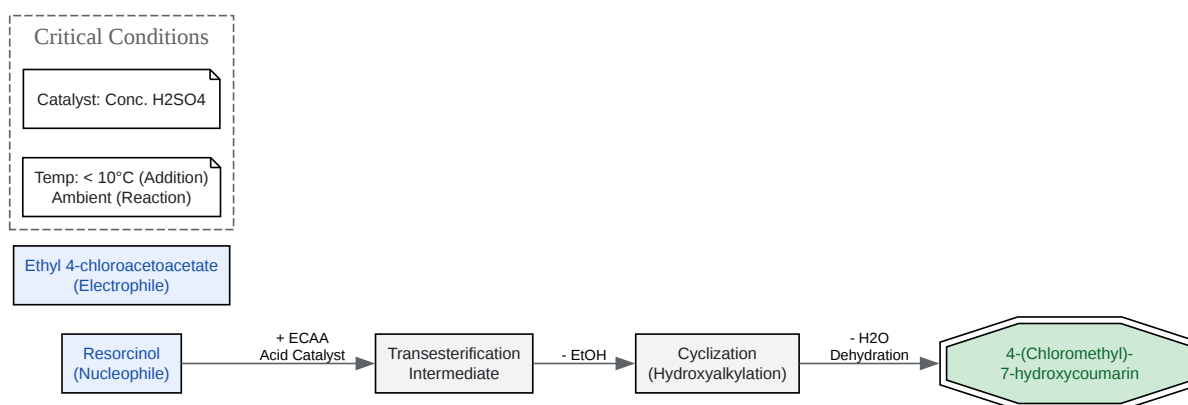
Synthesis & Manufacturing

The industrial and laboratory synthesis of CMHC relies on the Pechmann Condensation. This acid-catalyzed reaction couples a phenol (resorcinol) with a

-keto ester (ethyl 4-chloroacetoacetate).

Reaction Mechanism

The pathway involves transesterification followed by intramolecular hydroxyalkylation and dehydration.



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Figure 1: Pechmann condensation pathway for CMHC synthesis.[1][2][3][4][5][6]

Validated Synthesis Protocol

Reagents: Resorcinol (1.0 eq), Ethyl 4-chloroacetoacetate (1.0 eq), Conc. Sulfuric Acid (H₂SO₄).[5]

- Preparation: Place 11.0 g of resorcinol in a 250 mL round-bottom flask equipped with a magnetic stirrer.
- Acidification: Cool the flask to 0–5°C in an ice bath. Add 50 mL of concentrated H₂SO₄ dropwise. Maintain temperature below 10°C to prevent sulfonation byproducts.
- Addition: Add 16.5 g (1.0 eq) of ethyl 4-chloroacetoacetate dropwise over 30 minutes.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 12–18 hours. The solution will darken and become viscous.
- Quenching: Pour the reaction mixture slowly into 300 mL of crushed ice/water slurry with vigorous stirring. The product will precipitate as a pale yellow solid.[7]
- Purification: Filter the precipitate. Wash with copious amounts of cold water to remove residual acid. Recrystallize from ethanol/water (70:30) to yield off-white needles.
 - Yield Expectations: 60–75%.
 - Melting Point Check: 182–185°C.

Applications in Chemical Biology

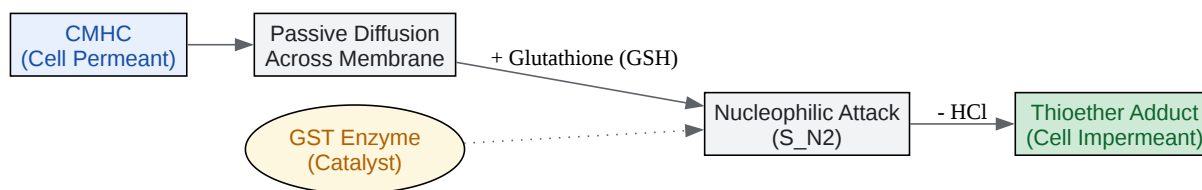
Thiol-Reactive Cell Tracking

CMHC acts as a "cell-tracker" by diffusing into cells and reacting with intracellular thiols (Glutathione, Cysteine) via the chloromethyl group. This reaction anchors the fluorophore within the cell, preventing leakage during fixation or permeabilization.

Mechanism of Action

The chloromethyl group functions as a mild alkylating agent (Electrophile), undergoing

substitution with thiolate anions (Nucleophile).



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Figure 2: Intracellular retention mechanism via glutathione conjugation.

Protocol: Live Cell Labeling

Reagent Prep: Dissolve CMHC in anhydrous DMSO to create a 10 mM stock solution. Store at -20°C, desiccated and protected from light.

- Dilution: Dilute the stock solution into serum-free medium (e.g., DMEM or RPMI) to a final concentration of 0.5–25 μM.
 - Note: Serum proteins contain thiols that will quench the dye before it enters the cell. Always label in serum-free buffer.
- Incubation: Apply the working solution to adherent or suspended cells. Incubate for 15–45 minutes at 37°C.
- Recovery: Remove the labeling solution. Replace with complete medium (containing serum) and incubate for another 30 minutes.
 - Purpose: This "recovery" step allows unreacted dye to diffuse out of the cell and undergoes GST-mediated conjugation of the remaining intracellular dye.
- Imaging: Image using a DAPI filter set (Ex ~360nm / Em ~460nm).

Safety & Handling (E-E-A-T)

As an alkylating agent, CMHC poses specific risks that must be mitigated.

- Hazards:
 - H314: Causes severe skin burns and eye damage.[1]
 - H341: Suspected of causing genetic defects (due to alkylating chloromethyl moiety).[1]
- Handling:
 - Always handle in a fume hood.
 - Double-glove (Nitrile) to prevent skin absorption.
 - Neutralization: Spills should be treated with a 10% sodium hydroxide solution to hydrolyze the chloromethyl group before disposal.

References

- PubChem. (2025).[3] Compound Summary: 7-hydroxy-4-(chloromethyl)coumarin.[8] Retrieved from [[Link](#)]
- Moraes, M. C., et al. (2021).[6] Synthesis of C4-substituted coumarins via Pechmann condensation catalyzed by sulfamic acid. Arkivoc. Retrieved from [[Link](#)][1]

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. Synthesis and characterization of 7-diethylamino-4-Chloromethyl coumarin: Spectroscopic analysis, molecular docking, and anticancer activity on large intestine carcinoma cells - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [3. 7-Amino-4-chloromethylcoumarin | C10H8ClNO2 | CID 2762598 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/7-Amino-4-chloromethylcoumarin) [pubchem.ncbi.nlm.nih.gov]

- [4. scispace.com \[scispace.com\]](https://scispace.com)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. arkat-usa.org \[arkat-usa.org\]](https://arkat-usa.org)
- [7. youtube.com \[youtube.com\]](https://youtube.com)
- [8. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
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